

Application Notes and Protocols for Thuliumbased Near-Infrared Luminescence

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Compound of Interest		
Compound Name:	C15H26O7Tm	
Cat. No.:	B15146197	Get Quote

Disclaimer: The specific chemical formula **C15H26O7Tm** does not correspond to a widely documented thulium complex in scientific literature for near-infrared (NIR) luminescence. Therefore, these application notes and protocols are based on a representative and well-studied class of thulium complexes, namely thulium(III) β -diketonates, which are known for their NIR emission properties.

Introduction

Thulium (Tm^{3+}) ions are attractive for applications in near-infrared (NIR) luminescence due to their characteristic emission bands in the NIR region, particularly around 800 nm, 1200 nm, and 1470 nm. These emissions fall within the biological optical window, where light penetration into tissues is maximized, making Tm^{3+} -based probes valuable for in vivo imaging and sensing. The encapsulation of the Tm^{3+} ion with organic ligands, such as β -diketonates, can enhance its luminescence by providing an "antenna effect." The organic ligand absorbs excitation energy and efficiently transfers it to the central Tm^{3+} ion, which then emits in the NIR range.

Applications

The near-infrared emission from thulium complexes offers significant potential in several advanced fields:

 Bioimaging: The NIR emission of thulium complexes can be utilized for deep-tissue imaging, as NIR light experiences less scattering and absorption by biological tissues compared to visible light.



- Drug Delivery and Theranostics: Functionalized thulium complexes can be designed to act as drug carriers. Their intrinsic luminescence allows for the simultaneous tracking of the drug delivery vehicle and the therapeutic agent, embodying a theranostic approach.
- Optical Amplifiers: The NIR emission of thulium ions is relevant for the development of optical amplifiers for telecommunication.
- Photosensitizers in Photodynamic Therapy (PDT): Some thulium complexes can be designed to generate reactive oxygen species (ROS) upon light excitation, making them potential photosensitizers for PDT in cancer treatment.[1]

Quantitative Data Summary

The following table summarizes typical photophysical properties of a representative thulium(III) β-diketonate complex.

Property	Value	Notes
Excitation Wavelength (λex)	350 - 450 nm	Corresponds to the absorption of the organic ligand (antenna).
Emission Wavelength (λem)	~805 nm, ~1230 nm, ~1470 nm	Characteristic f-f transitions of the Tm³+ ion.
Luminescence Lifetime (τ)	5 - 25 μs	The lifetime of the excited state is crucial for applications like time-gated imaging.[2]
Quantum Yield (Φ)	0.1 - 1%	The efficiency of the conversion of absorbed photons to emitted photons. This can be influenced by the ligand structure and solvent.[2]

Experimental Protocols



Synthesis of a Representative Thulium(III) β-diketonate Complex

This protocol describes a general method for the synthesis of a thulium(III) tris(β -diketonate) complex.

Materials:

- Thulium(III) chloride hexahydrate (TmCl₃·6H₂O)
- β-diketone ligand (e.g., dibenzoylmethane)
- Ethanol
- Sodium hydroxide (NaOH)
- Deionized water

Procedure:

- Dissolve the β-diketone ligand (3 equivalents) in ethanol in a round-bottom flask.
- Slowly add a solution of NaOH (3 equivalents) in ethanol to the β-diketone solution while stirring.
- In a separate beaker, dissolve TmCl₃·6H₂O (1 equivalent) in a minimal amount of deionized water and then add ethanol.
- Add the thulium chloride solution dropwise to the ligand solution with vigorous stirring.
- A precipitate of the thulium complex will form. Continue stirring the reaction mixture at room temperature for 4-6 hours.
- Collect the precipitate by vacuum filtration and wash it with cold ethanol and then deionized water to remove any unreacted starting materials.
- Dry the product in a vacuum oven at 50-60 °C.



Characterization of the Thulium Complex

- a) Spectroscopic Analysis:
- UV-Vis Absorption Spectroscopy: Dissolve a small amount of the synthesized complex in a suitable solvent (e.g., chloroform or dichloromethane). Record the absorption spectrum to determine the maximum absorption wavelength (λmax) of the ligand, which will be used as the excitation wavelength for luminescence measurements.
- Near-Infrared (NIR) Luminescence Spectroscopy: Excite the sample at the λmax determined from the UV-Vis spectrum. Record the emission spectrum in the NIR region (700 - 1600 nm) to observe the characteristic emission peaks of the Tm³⁺ ion.
- b) Luminescence Lifetime Measurement:
- Prepare a solution of the thulium complex in a quartz cuvette.
- Use a pulsed laser or a xenon flash lamp as the excitation source, tuned to the λmax of the ligand.
- Measure the decay of the luminescence intensity at the peak emission wavelength of the Tm³⁺ ion using a fast detector (e.g., a photomultiplier tube or an avalanche photodiode) and a time-correlated single-photon counting (TCSPC) system.
- Fit the decay curve to an exponential function to determine the luminescence lifetime (τ).

In Vitro Bioimaging Workflow

This protocol outlines a general procedure for using a thulium complex for in vitro NIR imaging of cancer cells.

Materials:

- Cancer cell line (e.g., HeLa)
- Cell culture medium (e.g., DMEM)
- Fetal bovine serum (FBS)



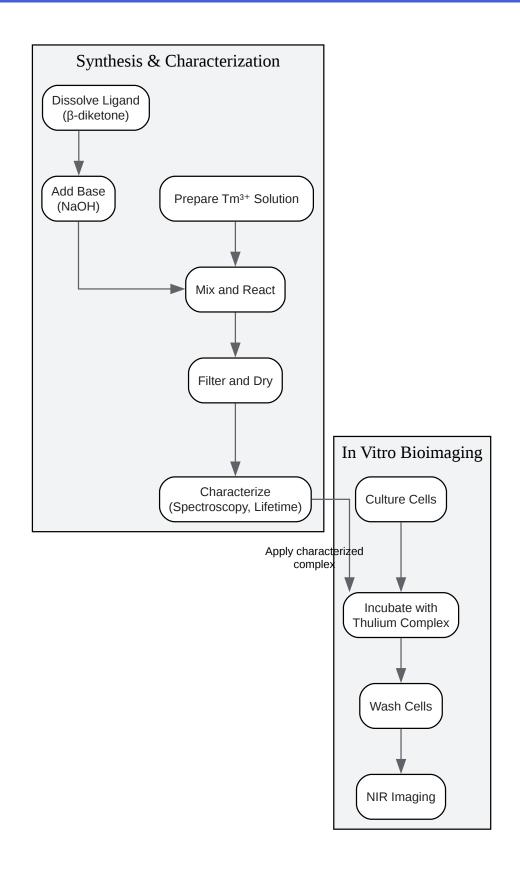
- · Penicillin-streptomycin
- Phosphate-buffered saline (PBS)
- Thulium complex solution (dissolved in a biocompatible solvent like DMSO and diluted in cell culture medium)
- Fluorescence microscope equipped with a NIR camera and appropriate filters.

Procedure:

- Cell Culture: Culture HeLa cells in DMEM supplemented with 10% FBS and 1% penicillinstreptomycin in a humidified incubator at 37 °C with 5% CO₂.
- Cell Seeding: Seed the cells in a glass-bottom dish and allow them to adhere overnight.
- Incubation with Thulium Complex: Prepare a working solution of the thulium complex in the cell culture medium. Remove the old medium from the cells and add the medium containing the thulium complex. Incubate for a specified period (e.g., 4-24 hours).
- Washing: After incubation, remove the medium containing the complex and wash the cells three times with PBS to remove any unbound complex.
- Imaging: Add fresh cell culture medium to the cells. Image the cells using a fluorescence microscope. Excite the sample with a light source corresponding to the ligand's absorption and collect the NIR emission using a suitable filter set and a NIR camera.

Visualizations





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Caption: Experimental workflow for synthesis, characterization, and bioimaging.





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References

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